

Personal protective equipment for handling Ulotaront

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ulotaront

Cat. No.: B1651633

[Get Quote](#)

Essential Safety and Handling Guide for Ulotaront

Disclaimer: A specific Safety Data Sheet (SDS) for **Ulotaront** was not publicly available at the time of this document's creation. The following guidance is based on general laboratory safety principles for handling new chemical entities and information from publicly available product data sheets. Researchers should always consult the official SDS provided by the supplier before handling this compound and adhere to their institution's safety protocols.

This guide provides essential safety, handling, and disposal information for laboratory professionals working with **Ulotaront** (also known as SEP-363856). **Ulotaront** is a TAAR1/5-HT1A agonist with high solubility and permeability.^[1] While clinical studies in patients suggest a benign safety profile at therapeutic doses, handling the pure compound in a laboratory setting requires adherence to standard safety protocols to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Ulotaront** in a laboratory setting.

PPE Component	Specification	Purpose
Gloves	Nitrile or other chemically resistant gloves.	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or aerosols.
Lab Coat	A clean, buttoned lab coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a NIOSH-approved respirator if there is a risk of aerosolization or if handling large quantities.	To prevent inhalation of the compound.

Operational Plan: Handling and Storage

Engineering Controls:

- Ventilation: All work with solid **Ulotaront** or concentrated solutions should be conducted in a well-ventilated laboratory. A chemical fume hood is recommended when weighing the powder or preparing stock solutions to minimize inhalation risk.

Safe Handling Practices:

- Avoid direct contact with the skin, eyes, and clothing.
- Avoid inhalation of the powder.
- Wash hands thoroughly after handling.
- Ensure an eyewash station and safety shower are readily accessible.

Storage:

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[1]
- In Solvent: Store at -80°C for up to 3 months or at -20°C for up to 2 weeks.[1]

Experimental Protocols: Stock Solution Preparation

Ulotaront is soluble in both DMSO and water.[1] The following table, derived from supplier data, provides volumes for preparing stock solutions of **Ulotaront** HCl (Molecular Weight: 219.73 g/mol).[1]

Desired Concentration	Solvent Volume for 1 mg	Solvent Volume for 5 mg	Solvent Volume for 10 mg
1 mM	4.55 mL	22.76 mL	45.51 mL
5 mM	0.91 mL	4.55 mL	9.10 mL
10 mM	0.46 mL	2.28 mL	4.55 mL
50 mM	0.09 mL	0.46 mL	0.91 mL

Disposal Plan

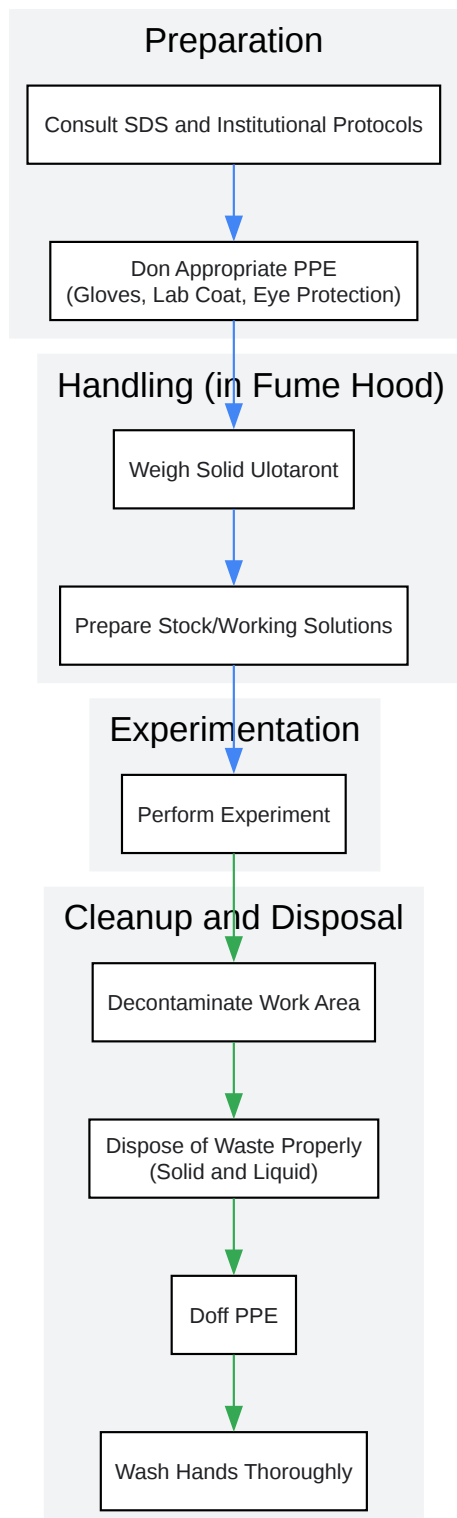
Unused **Ulotaront** and contaminated disposable labware should be disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Collect unused solid **Ulotaront** and any contaminated materials (e.g., weigh boats, pipette tips, gloves) in a designated, sealed container for chemical waste.
- Liquid Waste: Aqueous solutions of **Ulotaront** may be suitable for drain disposal if they are within the neutral pH range (typically 5.5 to 9.5) and do not contain other hazardous materials.[2] However, it is best practice to consult with your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of non-hazardous chemical waste.[2][3][4] Never pour solutions containing organic solvents (like DMSO) down the drain. These should be collected as chemical waste.
- Empty Containers: Empty containers should be thoroughly rinsed before being discarded in the regular trash. The rinsate should be collected as chemical waste.

Ulotaront Handling Workflow

The following diagram illustrates the key steps and safety precautions for handling **Ulotaront** in a laboratory setting.

Ulotaront Handling Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **Ulotaront**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Appendix B - Disposal of Nonhazardous Laboratory Waste Down The Sanitary Sewer for Ithaca Campus | Environment, Health and Safety [ehs.cornell.edu]
- 3. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 4. sfasu.edu [sfasu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Ulotaront]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1651633#personal-protective-equipment-for-handling-ulotaront]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com